

What is Oxacillin-d5 and its chemical structure

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Compound of Interest

Compound Name: Oxacillin-d5

Cat. No.: B15566576

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An In-depth Technical Guide to Oxacillin-d5

Introduction

Oxacillin-d5 is the deuterium-labeled analogue of Oxacillin, a narrow-spectrum beta-lactam antibiotic of the penicillin class. It is primarily utilized as an internal standard in analytical chemistry, particularly in pharmacokinetic and therapeutic drug monitoring studies.^[1] The incorporation of five deuterium atoms onto the phenyl ring of the oxacillin side chain provides a stable isotopic signature, allowing for precise quantification of the parent drug, Oxacillin, in complex biological matrices using mass spectrometry. This guide provides a comprehensive overview of **Oxacillin-d5**, its chemical structure, quantitative data for analytical applications, and a detailed experimental protocol for its use in liquid chromatography-tandem mass spectrometry (LC-MS/MS).

Chemical Structure and Properties

Oxacillin-d5 shares the same core structure as Oxacillin, which consists of a penam nucleus with a substituted isoxazolyl side chain. The key difference is the replacement of five hydrogen atoms with deuterium atoms on the phenyl group of the side chain. This isotopic substitution minimally affects the chemical properties of the molecule while providing a distinct mass shift, which is fundamental to its application as an internal standard.

Chemical Formula: C₁₉H₁₄D₅N₃O₅S

SMILES: OC([C@@H]1N2--INVALID-LINK--([H])--INVALID-LINK--NC(C3=C(C)ON=C3C4=C([2H])C([2H])=C([2H])C([2H])=C4[2H])=O)=O

Quantitative Data for Analytical Applications

The following table summarizes key quantitative data for **Oxacillin-d5** and its parent compound, Oxacillin, relevant for mass spectrometry-based quantification.

Property	Oxacillin	Oxacillin-d5
Molecular Formula	C ₁₉ H ₁₉ N ₃ O ₅ S	C ₁₉ H ₁₄ D ₅ N ₃ O ₅ S
Monoisotopic Mass	401.10 g/mol	406.13 g/mol
Precursor Ion (m/z) [M+H] ⁺	402.1	407.1
Product Ion 1 (m/z)	159.9	159.9
Product Ion 2 (m/z)	243.1	243.1

Experimental Protocol: Quantification of Oxacillin in Human Plasma using LC-MS/MS

This section details a representative experimental protocol for the quantification of Oxacillin in human plasma utilizing **Oxacillin-d5** as an internal standard.

Materials and Reagents

- Oxacillin analytical standard
- **Oxacillin-d5** internal standard
- LC-MS/MS grade acetonitrile, methanol, and water
- Formic acid
- Human plasma (drug-free)
- Centrifuge tubes
- Autosampler vials

Standard Solution Preparation

- Primary Stock Solutions (1 mg/mL): Separately weigh and dissolve Oxacillin and **Oxacillin-d5** in methanol to prepare 1 mg/mL primary stock solutions.
- Working Standard Solutions: Prepare a series of working standard solutions of Oxacillin by serially diluting the primary stock solution with a 50:50 mixture of acetonitrile and water.
- Internal Standard Working Solution (1 µg/mL): Dilute the **Oxacillin-d5** primary stock solution with a 50:50 mixture of acetonitrile and water to a final concentration of 1 µg/mL.

Sample Preparation (Protein Precipitation)

- Pipette 100 µL of human plasma sample, calibration standard, or quality control sample into a centrifuge tube.
- Add 10 µL of the 1 µg/mL **Oxacillin-d5** internal standard working solution to each tube and vortex briefly.
- Add 300 µL of acetonitrile to each tube to precipitate the plasma proteins.
- Vortex the tubes vigorously for 1 minute.
- Centrifuge the samples at 10,000 x g for 10 minutes to pellet the precipitated proteins.
- Carefully transfer the supernatant to a clean autosampler vial for LC-MS/MS analysis.

LC-MS/MS Conditions

- Liquid Chromatography (LC) System: A high-performance liquid chromatography (HPLC) or ultra-high-performance liquid chromatography (UHPLC) system.
- Column: A C18 reversed-phase column (e.g., 2.1 x 50 mm, 1.8 µm).
- Mobile Phase A: 0.1% formic acid in water.
- Mobile Phase B: 0.1% formic acid in acetonitrile.
- Gradient Elution:

- 0-1 min: 5% B
- 1-5 min: 5% to 95% B
- 5-6 min: 95% B
- 6-7 min: 95% to 5% B
- 7-8 min: 5% B
- Flow Rate: 0.4 mL/min.
- Injection Volume: 5 µL.
- Mass Spectrometer: A triple quadrupole mass spectrometer equipped with an electrospray ionization (ESI) source.
- Ionization Mode: Positive ion mode.
- Multiple Reaction Monitoring (MRM) Transitions:
 - Oxacillin: 402.1 → 159.9 (quantifier), 402.1 → 243.1 (qualifier)
 - **Oxacillin-d5**: 407.1 → 159.9 (quantifier), 407.1 → 243.1 (qualifier)

Data Analysis

- Integrate the peak areas for the specified MRM transitions for both Oxacillin and **Oxacillin-d5**.
- Calculate the peak area ratio of Oxacillin to **Oxacillin-d5**.
- Construct a calibration curve by plotting the peak area ratio against the concentration of the calibration standards.
- Determine the concentration of Oxacillin in the unknown samples by interpolating their peak area ratios from the calibration curve.

Visualization of the Analytical Workflow

The following diagram illustrates the logical workflow of using **Oxacillin-d5** as an internal standard for the quantification of Oxacillin.

Workflow for Oxacillin Quantification using Oxacillin-d5

Sample Preparation

Plasma Sample
(containing Oxacillin)Spike with
Oxacillin-d5 (IS)Protein Precipitation
(Acetonitrile)

Centrifugation



Collect Supernatant

LC-MS/MS Analysis

Inject into
LC-MS/MSChromatographic
Separation (LC)

Ionization (ESI+)



Detection (MRM)



Data Processing



Peak Integration

Calculate Peak Area Ratio
(Oxacillin / Oxacillin-d5)

Calibration Curve

Quantify Oxacillin
Concentration[Click to download full resolution via product page](#)

Caption: Experimental workflow for the quantification of Oxacillin.

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References

- 1. benchchem.com [benchchem.com]
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